

# Solvent Red 195 (CAS: 164251-88-1): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Solvent red 195	
Cat. No.:	B1595644	Get Quote

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### Introduction

**Solvent Red 195**, identified by CAS number 164251-88-1, is a synthetic organic compound belonging to the sulphonazo series of azo dyes.[1] It presents as a bluish-red or deep red powder and is primarily utilized for its coloring properties in various industrial applications, particularly in plastics, resins, and fibers.[2][3][4] Its high thermal stability, good light fastness, and strong coloring power make it a versatile colorant for materials such as polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).[2][5][6] While its primary use is industrial, an understanding of its chemical properties, synthesis, and toxicological profile is essential for researchers and scientists in various fields.

## **Physicochemical Properties**

The key physicochemical properties of **Solvent Red 195** are summarized in the table below, compiled from various technical data sheets and safety documents. These properties are crucial for its application and for understanding its behavior in different matrices.



Property	Value	References
Appearance	Bluish-red / Deep red powder	[2][3]
Melting Point	214-216 °C	[2][5][7]
Heat Resistance (in PS)	300 °C	[2][6]
Light Fastness (in PS)	7-8 (on a scale of 1-8)	[3]
Molecular Formula	Not consistently reported	
Molecular Weight	Not consistently reported	_

### **Solubility**

**Solvent Red 195** is characterized by its solubility in organic solvents and insolubility in water. [1] The solubility in various solvents at 20°C is detailed in the table below.

Solvent	Solubility (g/L)
Acetone	1.4
Butyl Acetate	1.3
Methylbenzene	2.7
Dichloromethane	37.0
Ethyl Alcohol	0.6

# Experimental Protocols Synthesis of Solvent Red 195

A representative synthesis method for **Solvent Red 195** involves a two-step process: diazotization followed by a coupling reaction. The following protocol is based on information from patent literature.[8][9]

#### 1. Diazotization Reaction:



 Reactants: A primary aromatic amine (diazo auxiliary agent), nitrosyl sulfuric acid, and sulfuric acid.

#### Procedure:

- In a reaction vessel, the diazo auxiliary agent is slowly added to sulfuric acid with stirring.
- The mixture is stirred for a specified period at a controlled temperature (e.g., 40-70 °C) until the agent is completely dissolved.
- The solution is then cooled to a low temperature (e.g., 0-5 °C).
- Nitrosyl sulfuric acid is added to the cooled solution to carry out the diazotization, forming a diazonium salt solution. The temperature is maintained below 5 °C.[8]
- A diazonium salt ionic liquid stabilizer may be added to the product to obtain the diazo hydrolysate.[8][9]

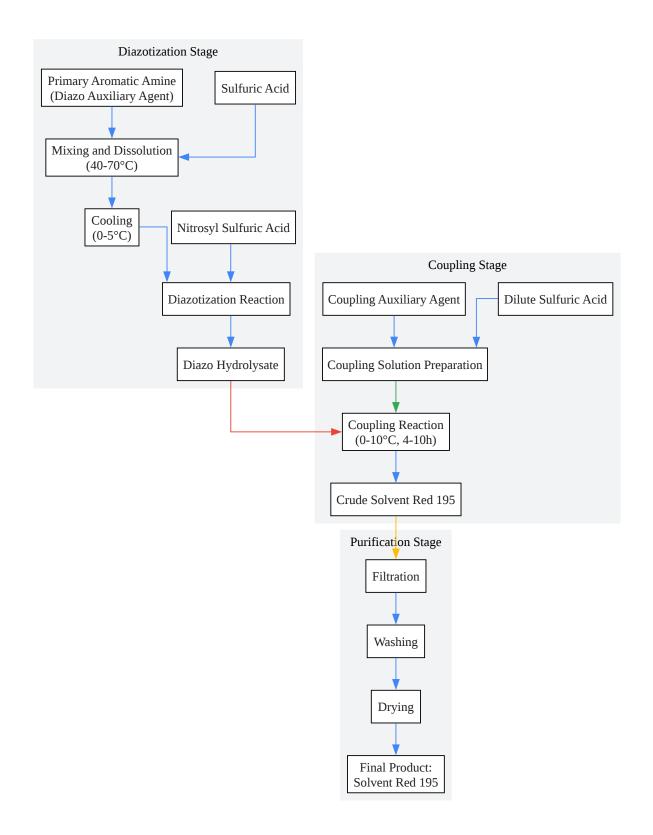
#### 2. Coupling Reaction:

• Reactants: Diazo hydrolysate and a coupling auxiliary agent in dilute sulfuric acid.

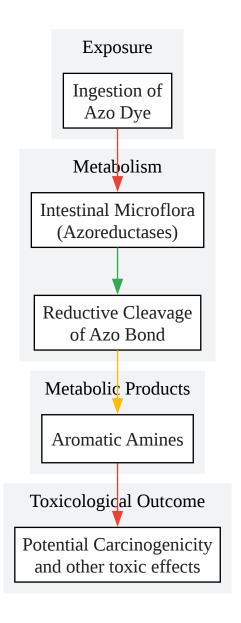
#### Procedure:

- A solution of the coupling auxiliary agent is prepared in dilute sulfuric acid (e.g., 70-90% mass concentration).[8]
- The diazo hydrolysate is placed in a separate coupling reaction vessel.
- The coupling solution is slowly added to the diazo solution while maintaining a controlled temperature (e.g., 0-10 °C).[10]
- The reaction is allowed to proceed for several hours (e.g., 4-10 hours).[8]
- After the reaction is complete, the resulting solid product (Solvent Red 195) is isolated by filtration, washed, and dried.[8]









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